

Technical Guide to 4-Methoxy-3-nitrobiphenyl for Research Applications

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Compound of Interest

Compound Name: 4-Methoxy-3-nitrobiphenyl

Cat. No.: B103475

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **4-Methoxy-3-nitrobiphenyl** (CAS No. 15854-73-6), a key chemical intermediate. This document outlines its commercial availability for research purposes, its primary synthetic applications, and detailed experimental protocols.

Introduction

4-Methoxy-3-nitrobiphenyl is a substituted biphenyl compound characterized by a methoxy and a nitro group on one of the phenyl rings. Its chemical structure makes it a valuable precursor in multi-step organic syntheses. Primarily, it serves as a crucial starting material for the synthesis of the acaricide bifenazate.^[1] Its utility also extends to the development of novel pharmaceutical and cosmetic agents, as well as diagnostic reagents.

Commercial Availability

For research and development purposes, **4-Methoxy-3-nitrobiphenyl** is available from several commercial chemical suppliers. The purity and quantity offered may vary by supplier, and it is recommended to request a certificate of analysis to ensure the material meets the specific requirements of your research.

Table 1: Commercial Suppliers of **4-Methoxy-3-nitrobiphenyl**

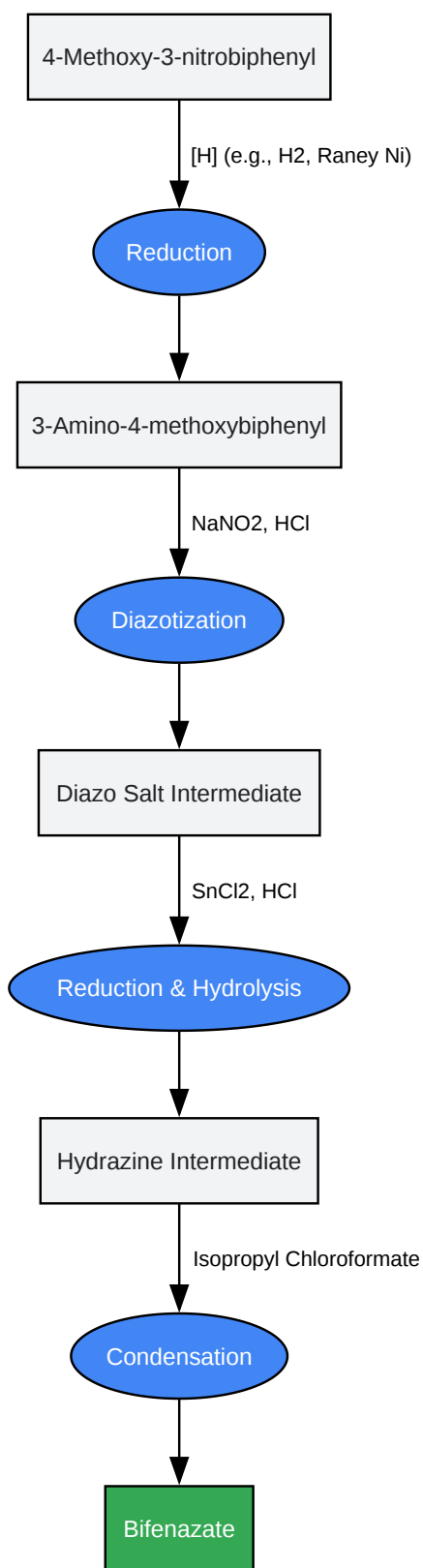
Supplier	Product Number	Purity	Available Quantities
TCI America	M1166	>99.0% (GC)	5g, 25g
Fisher Scientific	M11665G	99.0+%	5g
CP Lab Safety	M1166	Not Specified	25g
CymitQuimica	3B-M1166	>99.0% (GC)	5g, 25g
ChemScene	CS-0118589	Not Specified	Not Specified
Hunan Russell Chemicals	Not Specified	96%	Inquiry for bulk

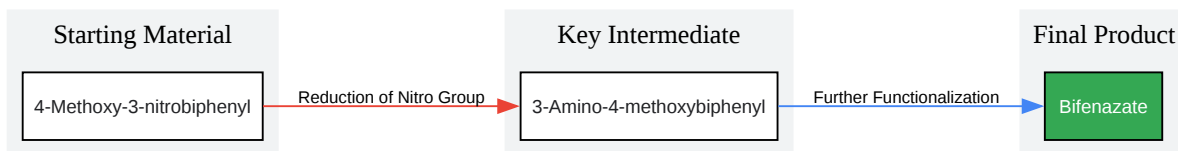
Key Synthetic Application: Intermediate in Bifenazate Synthesis

A primary application of **4-Methoxy-3-nitrobiphenyl** in a research context is its role as a key intermediate in the synthesis of bifenazate, a widely used miticide. The synthesis involves a critical reduction of the nitro group on **4-Methoxy-3-nitrobiphenyl** to form 3-amino-4-methoxybiphenyl. This amine is then further functionalized to yield the final bifenazate product.

Experimental Workflow: Synthesis of Bifenazate from 4-Methoxy-3-nitrobiphenyl

The following diagram illustrates the synthetic pathway from **4-Methoxy-3-nitrobiphenyl** to Bifenazate.





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References

- 1. 4-Methoxy-3-nitrobiphenyl - PMC [pmc.ncbi.nlm.nih.gov]
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